

2'-Methylbiphenyl-3-carboxylic acid safety and hazards information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2'-Methylbiphenyl-3-carboxylic acid

Cat. No.: B066333

[Get Quote](#)

An In-depth Technical Guide to the Safety and Hazards of **2'-Methylbiphenyl-3-carboxylic Acid**

Authored for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive safety and hazard profile of **2'-Methylbiphenyl-3-carboxylic acid** (CAS No. 168618-44-8). As a crucial component in various research and development pipelines, a thorough understanding of its potential risks is paramount for ensuring laboratory safety and regulatory compliance. This guide synthesizes available data to provide actionable protocols and a robust framework for risk assessment.

Chemical Identification and Physicochemical Properties

2'-Methylbiphenyl-3-carboxylic acid is a biphenyl derivative. A clear understanding of its basic chemical identity is the foundation of a sound safety assessment.[\[1\]](#)[\[2\]](#)

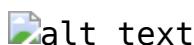
Identifier	Value
IUPAC Name	3-(2-methylphenyl)benzoic acid[1]
Synonyms	2'-methyl-[1,1'-biphenyl]-3-carboxylic acid, 3-(2-Tolyl)benzoic acid
CAS Number	168618-44-8[1]
Molecular Formula	C ₁₄ H ₁₂ O ₂ [1]
Molecular Weight	212.24 g/mol [1]
Physical Properties	Data regarding melting point, boiling point, solubility, and odor are largely unavailable in published safety literature.[1] This lack of data necessitates a cautious approach, assuming the substance is a solid powder at room temperature that can become airborne.

Hazard Identification and GHS Classification

Based on aggregated data, **2'-Methylbiphenyl-3-carboxylic acid** is classified as a hazardous substance.[1][3] The Globally Harmonized System (GHS) classification indicates multiple routes of potential harm.

Signal Word: Warning[1][3]

Pictogram:



GHS Hazard Classification Table

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1][3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1][3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][3]
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation[1][3]

The causality for this classification stems from the compound's chemical structure, which can interact with biological tissues. The carboxylic acid group can contribute to irritant effects, while the biphenyl structure can influence its absorption and distribution in the body, leading to systemic toxicity if inhaled, ingested, or absorbed through the skin.

Toxicological Profile: A Data-Driven Assessment

While specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values for **2'-Methylbiphenyl-3-carboxylic acid** are not readily available in the reviewed literature, the GHS classification provides a strong qualitative framework for its toxicological potential.[1]

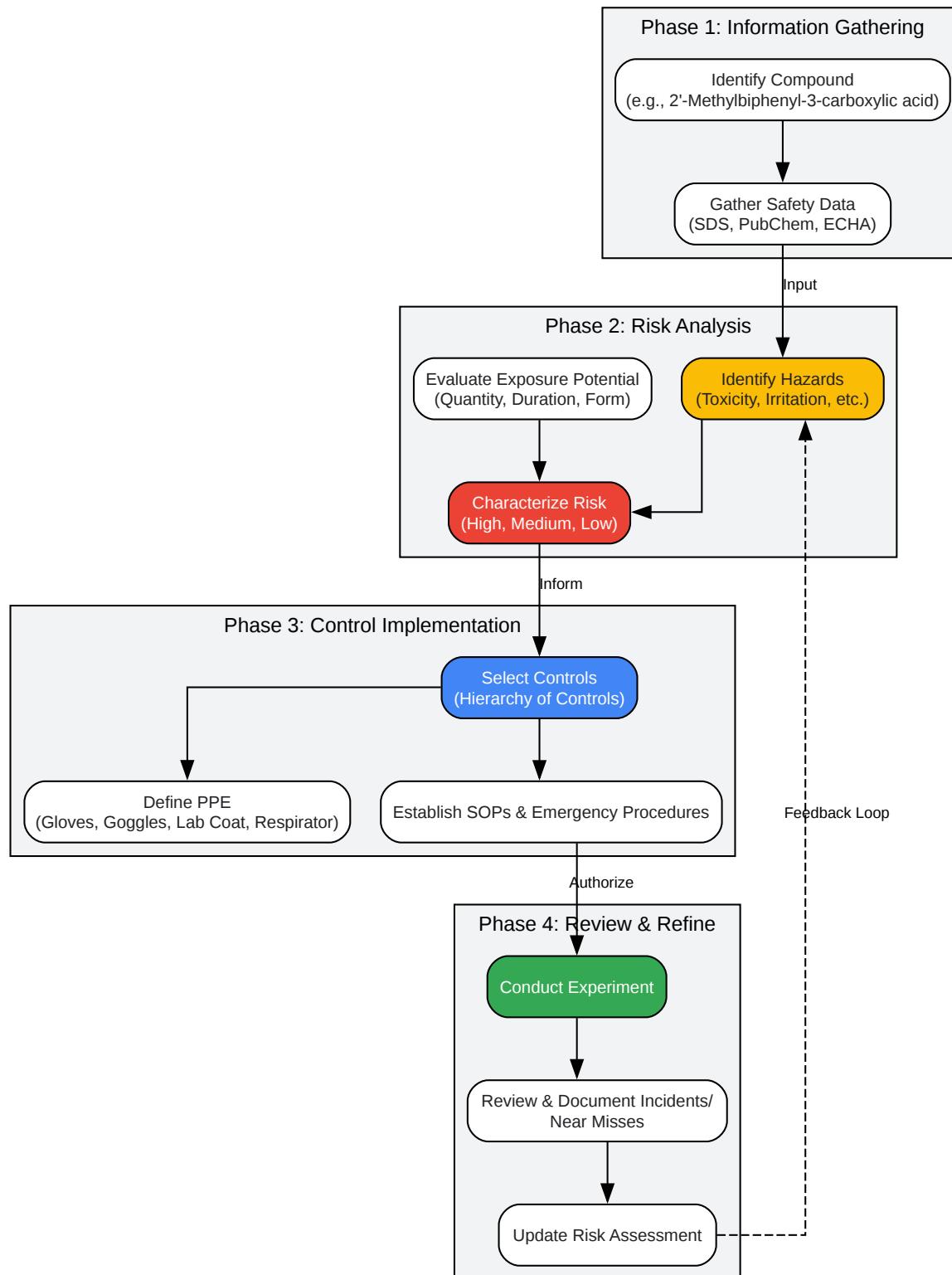
- Acute Toxicity: The compound is classified as harmful by all three major routes of exposure (oral, dermal, inhalation).[1] This suggests that a single, short-term exposure can cause significant adverse health effects. Researchers must therefore minimize direct contact and aerosol generation.
- Irritation: It is a confirmed skin and serious eye irritant.[1] Contact with skin may lead to inflammation, redness, itching, and pain.[1] Eye contact can cause serious damage and requires immediate and prolonged rinsing.[1]

- **Respiratory Effects:** As a respiratory irritant, inhalation of dust or aerosols may cause irritation to the nose, throat, and lungs.[\[1\]](#)
- **Chronic Exposure:** Information on the effects of long-term or repeated exposure, including carcinogenicity, mutagenicity, or reproductive toxicity, is not available. In the absence of such data, the precautionary principle dictates that chronic exposure should be avoided.

Experimental Workflow: Chemical Safety Assessment

The following diagram outlines a self-validating workflow for assessing and managing the risks associated with a chemical like **2'-Methylbiphenyl-3-carboxylic acid** in a research environment. This process ensures that safety is integrated into the experimental design from the outset.

Workflow for Chemical Risk Assessment

[Click to download full resolution via product page](#)

Caption: A structured workflow for assessing and mitigating chemical hazards in a laboratory setting.

Safe Handling, Storage, and Exposure Control Protocols

A proactive approach to handling and storage is essential to mitigate the risks identified.

Handling Protocol

- Ventilation is Key: Always handle this compound within a certified chemical fume hood to control airborne dust and vapors.[\[4\]](#) Use only in well-ventilated areas.[\[1\]](#)
- Avoid Contact: Prevent all contact with skin, eyes, and clothing.[\[1\]](#)
- Grounding: If dealing with large quantities of powder, take precautionary measures against static discharges.
- Minimize Dust: Minimize dust generation and accumulation during handling.[\[1\]](#)
- Hygiene Practices: Do not eat, drink, or smoke in the handling area.[\[1\]](#) Wash hands thoroughly with soap and water after handling and before breaks.[\[1\]](#)

Storage Requirements

- Container: Store in a tightly-closed, original container.[\[1\]](#)
- Conditions: Keep in a cool, dry, and well-ventilated area away from incompatible substances.[\[1\]](#)
- Incompatibilities: Segregate from strong oxidizing agents.[\[1\]](#)[\[5\]](#)

Exposure Control and Personal Protective Equipment (PPE)

Engineering controls (like a fume hood) are the primary line of defense. PPE is used to supplement these controls.

- Eye/Face Protection: Wear chemical safety goggles that conform to EN166 (EU) or NIOSH (US) standards.[6]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before use.
 - Clothing: Wear a lab coat and, for larger quantities, consider additional protective clothing to prevent skin exposure.[1]
- Respiratory Protection: If a fume hood is not available or if dust levels are expected to be high, a NIOSH-approved particulate respirator (e.g., N95) or a self-contained breathing apparatus should be used.[5]

First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of an exposure. Always have the Safety Data Sheet (SDS) available for emergency responders.[1]

First Aid Measures

Exposure Route	Protocol
Inhalation	<p>1. Remove the individual to fresh air immediately.[1] 2. If breathing is difficult or has stopped, provide artificial respiration.[1] 3. Call a poison center or doctor if the person feels unwell.[1]</p>
Skin Contact	<p>1. Immediately remove all contaminated clothing.[1] 2. Flush the skin with plenty of soap and water for at least 15 minutes.[1] 3. If skin irritation occurs, seek medical advice/attention. [1]</p>
Eye Contact	<p>1. Immediately flush eyes with running water for at least 15 minutes, holding eyelids open.[1] 2. Remove contact lenses if present and easy to do. Continue rinsing.[1] 3. If eye irritation persists, get immediate medical advice/attention.[1]</p>
Ingestion	<p>1. Do NOT induce vomiting.[1] 2. Rinse mouth with water.[1] 3. Never give anything by mouth to an unconscious person.[1] 4. Call a poison center or doctor immediately if you feel unwell. [1]</p>

Accidental Release Measures

- Evacuate: Keep unprotected personnel away from the spill area.[7]
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or dispersal if it is safe to do so. Do not let the product enter drains or waterways.[1]
- Clean-up: Carefully sweep up or vacuum the solid material, avoiding dust generation. Place it into a suitable, labeled container for disposal.[1]

- Disposal: Dispose of the waste material through an approved waste disposal plant in accordance with local, state, and federal regulations.[1]

Stability and Reactivity

- Reactivity: No specific reactivity hazards are known under normal conditions.[1]
- Chemical Stability: The compound is stable under recommended storage temperatures and pressures.[1][4]
- Conditions to Avoid: Avoid dust generation and exposure to incompatible materials.[1][5]
- Incompatible Materials: Strong oxidizing agents.[1][5]
- Hazardous Decomposition Products: Thermal decomposition may produce carbon oxides (CO, CO₂).[1][5]

Conclusion

2'-Methylbiphenyl-3-carboxylic acid is a valuable research chemical that presents moderate acute health hazards, including harm if swallowed, inhaled, or in contact with skin, as well as causing significant skin, eye, and respiratory irritation. A notable gap in the available data is the lack of information on chronic toxicity and specific environmental effects. Therefore, all handling must be performed with stringent adherence to safety protocols, including the use of engineering controls and appropriate PPE. By following the guidelines in this document, researchers can mitigate risks and ensure a safe laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. 2'-METHYLBIPHENYL-3-CARBOXYLIC ACID | 168618-44-8 [chemicalbook.com]

- 3. 2'-Methyl-biphenyl-3-carboxylic acid | C14H12O2 | CID 2759814 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 4. chemicea.com [chemicea.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.at [fishersci.at]
- 7. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [2'-Methylbiphenyl-3-carboxylic acid safety and hazards information]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b066333#2-methylbiphenyl-3-carboxylic-acid-safety-and-hazards-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com